

An In-Depth Technical Guide to the Safe Handling of 2-Acetoxypyranoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Acetoxypyranoic acid

CAS No.: 535-17-1

Cat. No.: B1222636

[Get Quote](#)

This guide provides comprehensive safety and handling protocols for **2-acetoxypyranoic acid**, tailored for researchers, scientists, and professionals in drug development. Moving beyond a simple checklist, this document elucidates the rationale behind each safety measure, grounded in the physicochemical properties of the compound and established laboratory safety principles.

Understanding the Compound: Physicochemical and Hazardous Properties

2-Acetoxypyranoic acid, also known as O-acetyl-lactic acid, is a carboxylic acid and an ester. Its dual functionality dictates its reactivity and hazard profile. The presence of the carboxylic acid group makes it corrosive, while the ester component can undergo hydrolysis.^[1]
^[2]^[3]^[4]

Chemical Identity and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₅ H ₈ O ₄	[5][6]
Molecular Weight	132.11 g/mol	[5][6]
Appearance	Colorless to slightly yellow liquid	[7]
Boiling Point	115-117 °C at 2 mm Hg	[8]
Density	~1.162 - 1.188 g/mL at 20-25 °C	[7][8]
Flash Point	>110 °C (>230 °F)	[9]
Solubility	Soluble in many organic solvents like ethanol and ether.	[10]

Hazard Identification and GHS Classification

2-Acetoxypyruvic acid is classified as a hazardous substance. The primary hazards are associated with its corrosive nature, leading to skin and eye irritation.[11][12] For some forms of the compound, more severe toxicity has been noted.

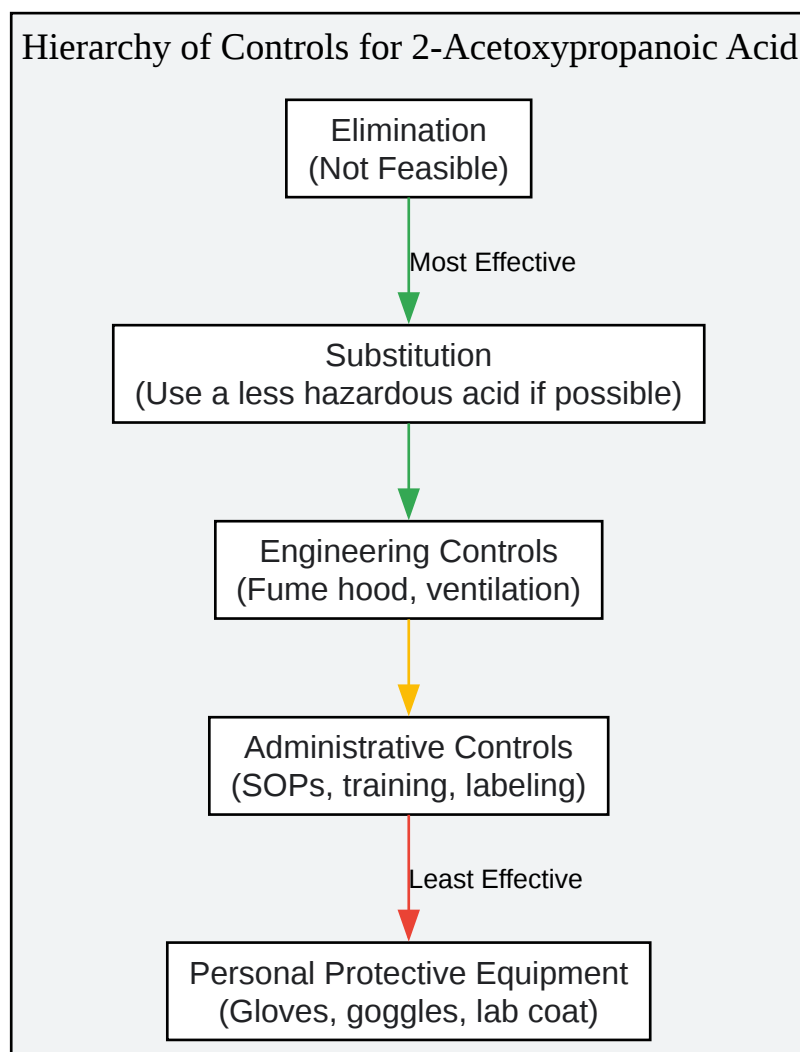
- GHS Hazard Statements:
 - H315: Causes skin irritation.[12]
 - H319: Causes serious eye irritation.[12]
 - H335: May cause respiratory irritation.[12]
 - For the (S)-enantiomer, more severe hazards have been reported:
 - H301: Toxic if swallowed.
 - H312: Harmful in contact with skin.
 - H330: Fatal if inhaled.

- Signal Word: Warning (though "Danger" may apply to specific enantiomers or concentrations).[11]

It is imperative to consult the specific Safety Data Sheet (SDS) for the particular product in use, as classifications can vary.

Risk Assessment and the Hierarchy of Controls

A thorough risk assessment is mandatory before commencing any work with **2-acetoxypropanoic acid**. The hierarchy of controls should be applied to mitigate identified risks, prioritizing engineering controls and administrative controls over sole reliance on personal protective equipment (PPE).



[Click to download full resolution via product page](#)

Caption: Hierarchy of controls for managing risks associated with **2-acetoxypropanoic acid**.

Engineering Controls: The First Line of Defense

Engineering controls are designed to remove the hazard at the source, before it comes into contact with the researcher.

- **Chemical Fume Hood:** All work with **2-acetoxypropanoic acid**, especially when heating or creating aerosols, must be conducted in a certified chemical fume hood. This is critical to prevent inhalation of corrosive vapors.
- **Ventilation:** The laboratory should be well-ventilated to ensure that any fugitive emissions are diluted and removed.
- **Emergency Eyewash and Safety Shower:** OSHA regulations mandate the availability of suitable facilities for quick drenching or flushing of the eyes and body in any area where corrosive materials are handled.^{[10][12]} These should be located within a 10-second travel distance and be unobstructed.

Personal Protective Equipment (PPE): A Necessary Barrier

While engineering controls are paramount, appropriate PPE is essential to protect against splashes and accidental contact.

- **Eye and Face Protection:** Chemical splash goggles are mandatory. A face shield should be worn over the goggles when handling larger quantities or when there is a significant risk of splashing.
- **Hand Protection:** Nitrile gloves are a suitable choice for handling **2-acetoxypropanoic acid** and other weak carboxylic acids.^{[13][14][15][16]} Nitrile provides good resistance to acids, oils, and solvents.^{[13][14]} Always inspect gloves for any signs of degradation or punctures before use and change them immediately if contamination is suspected.

- **Body Protection:** A laboratory coat must be worn to protect against skin contact. For larger-scale operations, a chemically resistant apron over the lab coat is recommended.
- **Respiratory Protection:** Generally not required when working in a properly functioning fume hood. However, if there is a potential for exposure above permissible limits, a NIOSH-approved respirator with an appropriate cartridge for organic acids should be used.[\[17\]](#)

Handling and Storage: Maintaining Chemical Integrity and Safety

Proper handling and storage procedures are crucial to prevent accidents and maintain the quality of the chemical.

Safe Handling Practices

- **Avoid Incompatibilities:** Keep **2-acetoxypyranoic acid** away from strong bases, oxidizing agents, and reducing agents to prevent vigorous or exothermic reactions.
- **Dispensing:** When transferring the liquid, use appropriate tools such as a pipette or a funnel to minimize the risk of spills.
- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.

Storage Requirements

- **Container:** Store in a tightly sealed, original container in a cool, dry, and well-ventilated area.
- **Segregation:** Store in a dedicated corrosives or acid cabinet. While some sources suggest storing acids and bases together in a corrosives cabinet is acceptable, it is best practice to segregate them to prevent accidental mixing.[\[18\]](#) Never store acids with organic materials.[\[2\]](#)
- **Cabinet Material:** Wooden cabinets are preferred for acid storage as metal cabinets are prone to corrosion from acid fumes.[\[18\]](#)

Emergency Procedures: Preparedness is Key

In the event of an emergency, a swift and informed response can significantly mitigate the consequences.

First-Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- **Ingestion:** Do not induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention.

Spill Response Protocol

For a minor spill (typically less than 1 liter) that you are trained and equipped to handle:

- **Alert Personnel:** Notify others in the immediate area of the spill.
- **Don Appropriate PPE:** At a minimum, wear a lab coat, chemical splash goggles, and nitrile gloves.
- **Contain the Spill:** Use a spill sock or absorbent material to create a dike around the spill to prevent it from spreading.^[19]
- **Neutralize the Acid:**
 - Slowly apply a weak base, such as sodium bicarbonate (baking soda) or calcium carbonate, to the spill.^{[20][21]} Start from the outside and work your way in.
 - Avoid using strong bases as this can cause a violent reaction.^{[21][22]}
 - Be aware that the neutralization process will generate heat and may produce some effervescence (carbon dioxide gas).^[21]

- **Verify Neutralization:** Use pH paper to test the spilled material. The goal is to achieve a neutral pH (between 6 and 8).^[19]
- **Absorb and Collect:** Once neutralized, absorb the material with an inert absorbent, such as vermiculite or sand.
- **Clean the Area:** Use a scoop or dustpan to collect the absorbed material and place it in a clearly labeled, sealable container for hazardous waste.^[7]
- **Decontaminate:** Wipe down the spill area with soap and water.
- **Dispose of Waste:** Dispose of all contaminated materials (including gloves and absorbent) as hazardous waste in accordance with institutional and local regulations.

For large spills, evacuate the area and contact your institution's emergency response team.

Stability and Reactivity: Understanding the Chemistry of Hazards

- **Hydrolysis:** As an ester, **2-acetoxypropanoic acid** can undergo hydrolysis, especially in the presence of acids or bases, to yield lactic acid and acetic acid.^{[1][2][3][4][23]} This is an important consideration for storage and in assessing incompatibilities.
- **Thermal Decomposition:** While specific data for **2-acetoxypropanoic acid** is limited, pyrolysis of similar esters can produce acrylates.^[23] Thermal decomposition may also release irritating and toxic fumes and gases, such as carbon monoxide and carbon dioxide.
- **Incompatible Materials:** Avoid contact with:
 - Strong bases
 - Strong oxidizing agents
 - Strong reducing agents
 - Metals (can be corrosive)

Toxicological and Ecological Information

Detailed toxicological data for **2-acetoxypyruvic acid** is not readily available in public literature. However, based on its structure and the known properties of its hydrolysis products (lactic acid and acetic acid), the primary concerns are its corrosive effects.[\[17\]](#)[\[24\]](#)

- Lactic Acid: Has low acute toxicity but can cause severe skin and eye irritation.[\[25\]](#)
- Acetic Acid: Is corrosive and can cause severe skin burns and eye damage.[\[17\]](#)

The environmental impact of a small spill, once neutralized, is expected to be low as the resulting products are readily biodegradable. However, unneutralized acid can lower the pH of aquatic environments, which can be harmful to aquatic life.[\[20\]](#) Therefore, all spills should be contained and neutralized before disposal.

Waste Disposal

All waste containing **2-acetoxypyruvic acid**, including contaminated materials from spill cleanups, must be disposed of as hazardous waste.

- Containerization: Collect waste in a clearly labeled, sealed, and chemically compatible container.[\[25\]](#)
- Labeling: The label should include the words "Hazardous Waste," the full chemical name, and the associated hazards (e.g., corrosive).[\[25\]](#)
- Disposal: Follow all institutional, local, and national regulations for hazardous waste disposal. Do not dispose of down the drain unless it has been neutralized to a pH between 6 and 8 and is permitted by local regulations.[\[26\]](#)[\[27\]](#)

Conclusion

The safe handling of **2-acetoxypyruvic acid** in a research and development setting is contingent upon a thorough understanding of its hazards, a comprehensive risk assessment, and the diligent application of the hierarchy of controls. By prioritizing engineering and administrative controls and using appropriate personal protective equipment, researchers can minimize their risk of exposure and ensure a safe working environment. This guide serves as a

foundational document; always consult the specific Safety Data Sheet for the product in use and adhere to all institutional safety protocols.

References

- Chemistry of Esters. (2022, September 24). Chemistry LibreTexts. Retrieved January 10, 2026, from [\[Link\]](#)
- Nitrile Gloves Acid Resistance - Unigloves. (2020, March 20). Retrieved January 10, 2026, from [\[Link\]](#)
- (S)-(-)-2-acetoxypropionic acid (2S)-2-acetyloxypropanoic acid. (n.d.). The Good Scents Company. Retrieved January 10, 2026, from [\[Link\]](#)
- Nitrile Gloves Chemical Resistance Guide - Bergamot. (n.d.). Retrieved January 10, 2026, from [\[Link\]](#)
- Guide to Nitrile Gloves Chemical Resistance | Glove Compatibility Chart. (2023, December 14). International Enviroguard. Retrieved January 10, 2026, from [\[Link\]](#)
- NIOSH Pocket Guide to Chemical Hazards - Acetic acid. (n.d.). Centers for Disease Control and Prevention. Retrieved January 10, 2026, from [\[Link\]](#)
- Are Nitrile Gloves Chemical Resistant? | SafetyCulture Marketplace AU. (2025, March 1). Retrieved January 10, 2026, from [\[Link\]](#)
- Ester | Description, Types, & Reactions. (2025, December 17). Britannica. Retrieved January 10, 2026, from [\[Link\]](#)
- Chemical Resistance Guide: The Importance Of Nitrile Gloves - AIBON SAFETY. (2024, September 14). Retrieved January 10, 2026, from [\[Link\]](#)
- NIOSH Pocket Guide to Chemical Hazards - Formic acid. (n.d.). Centers for Disease Control and Prevention. Retrieved January 10, 2026, from [\[Link\]](#)
- Reactions of Esters. (2021, May 22). Chemistry LibreTexts. Retrieved January 10, 2026, from [\[Link\]](#)

- Reactions of Esters – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry. (n.d.). eCampusOntario Pressbooks. Retrieved January 10, 2026, from [\[Link\]](#)
- Neutralizing Glycolic Acid - Lab Alley. (n.d.). Retrieved January 10, 2026, from [\[Link\]](#)
- Acid and Caustic Solutions | Occupational Safety and Health Administration. (n.d.). Retrieved January 10, 2026, from [\[Link\]](#)
- Equilibria and Rates for Acetyl Transfer among Substituted Phenyl Acetates, Acetylimidazole, O-Acylhydroxamic Acids, and Thiol E. (n.d.). ElectronicsAndBooks. Retrieved January 10, 2026, from [\[Link\]](#)
- A Guide to Working with Corrosive Substances. (n.d.). N.C. Department of Labor. Retrieved January 10, 2026, from [\[Link\]](#)
- Uncovering the toxicity mechanisms of a series of carboxylic acids in liver cells through computational and experimental approaches. (2024, February 28). PubMed. Retrieved January 10, 2026, from [\[Link\]](#)
- NIOSH Pocket Guide to Chemical Hazards. (n.d.). Centers for Disease Control and Prevention. Retrieved January 10, 2026, from [\[Link\]](#)
- In-Lab Disposal Methods: Waste Management Guide. (n.d.). Indiana University. Retrieved January 10, 2026, from [\[Link\]](#)
- Weekly Safety Meeting – Working Safely with Corrosives. (n.d.). Retrieved January 10, 2026, from [\[Link\]](#)
- Hazardous Waste Disposal Guide. (n.d.). Dartmouth College. Retrieved January 10, 2026, from [\[Link\]](#)
- How-to: Neutralise Chemical Spills. (2020, November 18). Stratex. Retrieved January 10, 2026, from [\[Link\]](#)
- Corrosive Chemicals. (n.d.). Retrieved January 10, 2026, from [\[Link\]](#)

- How to Neutralize Chemical Spills. (2024, December 31). Lab Manager Magazine. Retrieved January 10, 2026, from [\[Link\]](#)
- Corrosive Substances: Handling & Safety in Businesses. (n.d.). DENIOS Inc. Retrieved January 10, 2026, from [\[Link\]](#)
- Four Tips When Neutralizing Chemical Spills. (2014, January 16). Emedco's Blog. Retrieved January 10, 2026, from [\[Link\]](#)
- Laboratory Hazardous Waste Disposal Guidelines. (n.d.). Central Washington University. Retrieved January 10, 2026, from [\[Link\]](#)
- **2-acetoxypropanoic acid**. (n.d.). NIST WebBook. Retrieved January 10, 2026, from [\[Link\]](#)
- PROCEDURES FOR THE LABORATORY-SCALE TREATMENT OF SURPLUS AND WASTE CHEMICALS. (n.d.). EPFL. Retrieved January 10, 2026, from [\[Link\]](#)
- Toxicity of Carboxylic Acid-Containing Drugs: The Role of Acyl Migration and CoA Conjugation Investigated. (2015, December 21). PubMed. Retrieved January 10, 2026, from [\[Link\]](#)
- Toxicity of Carboxylic Acid-Containing Drugs: The Role of Acyl Migration and CoA Conjugation Investigated | Request PDF. (2025, June 3). ResearchGate. Retrieved January 10, 2026, from [\[Link\]](#)
- Rate of hydrolysis of aspirin. (n.d.). Royal Society of Chemistry. Retrieved January 10, 2026, from [\[Link\]](#)
- How to Neutralize Acid: Effective Ways (2024). (2024, May 6). Ryze Chemie. Retrieved January 10, 2026, from [\[Link\]](#)
- List of carboxylic acid compounds that have been associated with toxic reactions (continued). (n.d.). ResearchGate. Retrieved January 10, 2026, from [\[Link\]](#)
- Hidroxyl and Acetyl numbers. (2013, March 1). Waxpedia. Retrieved January 10, 2026, from [\[Link\]](#)

- Acetoxy carboxylic acid | C₃H₄O₄ | CID 17769302. (n.d.). PubChem. Retrieved January 10, 2026, from [\[Link\]](#)
- Pocket Guide to Chemical Hazards Introduction | NIOSH. (n.d.). Centers for Disease Control and Prevention. Retrieved January 10, 2026, from [\[Link\]](#)
- (2S)-2-(Acetyloxy)propanoic acid | C₅H₈O₄ | CID 6326324. (n.d.). PubChem. Retrieved January 10, 2026, from [\[Link\]](#)
- 2-HYDROXYPROPANOIC ACID. (n.d.). Ataman Kimya. Retrieved January 10, 2026, from [\[Link\]](#)
- Catalytic acetoxylation of lactic acid to 2-acetoxypropionic acid, en route to acrylic acid. (2014, November 20). ResearchGate. Retrieved January 10, 2026, from [\[Link\]](#)
- Measurement of the rates of acetyl-CoA hydrolysis and synthesis from acetate in rat hepatocytes and the role of these fluxes in substrate cycling. (n.d.). PubMed Central. Retrieved January 10, 2026, from [\[Link\]](#)
- Cleavage of Acetyl Groups for Acetic Acid Production in Kraft Pulp Mills. (n.d.). CORE. Retrieved January 10, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [2. Ester | Description, Types, & Reactions | Britannica](https://www.britannica.com) [[britannica.com](https://www.britannica.com)]
- [3. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [4. 25.6 Reactions of Esters – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry](https://ecampusontario.pressbooks.pub) [ecampusontario.pressbooks.pub]
- [5. 2-acetoxypropanoic acid](https://webbook.nist.gov) [webbook.nist.gov]

- [6. pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [7. \(S\)-2-Acetoxyp-propionic acid | CymitQuimica](https://cymitquimica.com) [cymitquimica.com]
- [8. \(R\)-\(+\)-2-Acetoxyp-propionic Acid 98.0+%, TCI America™ | Fisher Scientific](https://fishersci.ca) [fishersci.ca]
- [9. 21.6 Chemistry of Esters - Organic Chemistry | OpenStax](https://openstax.org) [openstax.org]
- [10. safetyresourcesblog.com](https://safetyresourcesblog.com) [safetyresourcesblog.com]
- [11. Weekly Safety Meeting – Working Safely with Corrosives – Safety Matters Weekly](https://safetymattersweekly.com) [safetymattersweekly.com]
- [12. ehscompliance.com](https://ehscompliance.com) [ehscompliance.com]
- [13. us.unigloves.com](https://us.unigloves.com) [us.unigloves.com]
- [14. Nitrile Gloves Chemical Resistance Guide - Bergamot](https://bergamot.com.my) [bergamot.com.my]
- [15. gloves.com](https://gloves.com) [gloves.com]
- [16. aibonsafety.com](https://aibonsafety.com) [aibonsafety.com]
- [17. restoredcdc.org](https://restoredcdc.org) [restoredcdc.org]
- [18. nipissingu.ca](https://nipissingu.ca) [nipissingu.ca]
- [19. stratex.com.au](https://stratex.com.au) [stratex.com.au]
- [20. laballey.com](https://laballey.com) [laballey.com]
- [21. emedco.com](https://emedco.com) [emedco.com]
- [22. epfl.ch](https://epfl.ch) [epfl.ch]
- [23. benchchem.com](https://benchchem.com) [benchchem.com]
- [24. CDC - NIOSH Pocket Guide to Chemical Hazards - Formic acid](https://cdc.gov) [cdc.gov]
- [25. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines](https://cwu.edu) [cwu.edu]
- [26. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University](https://protect.iu.edu) [protect.iu.edu]
- [27. Hazardous Waste Disposal Guide - Research Areas | Policies](https://policies.dartmouth.edu) [policies.dartmouth.edu]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safe Handling of 2-Acetoxyp-propanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222636/docs#an-in-depth-technical-guide-to-the-safe-handling-of-2-acetoxyp-propanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)